

A Technical Guide to 3-Indoleacetic Acid-D7: Applications in Quantitative Biology

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Compound of Interest

Compound Name: 3-Indoleacetic acid-d7

Cat. No.: B15555306

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This technical guide provides an in-depth overview of **3-indoleacetic acid-d7** (IAA-d7), a deuterated analog of the primary plant auxin, indole-3-acetic acid (IAA). This document details its physicochemical properties, its critical role as an internal standard in quantitative analysis, relevant experimental protocols, and the core signaling pathway of its non-deuterated counterpart.

Core Compound Data

Quantitative data for **3-indoleacetic acid-d7** is summarized in the table below for easy reference.

Property	Value	Citations
CAS Number	1173020-21-7	[1][2]
Molecular Weight	182.23 g/mol	[1]
Molecular Formula	C ₁₀ H ₂ D ₇ NO ₂	[2]
Chemical Purity	Typically ≥98%	[1]
Applications	Internal standard for quantitative analysis by NMR, GC-MS, or LC-MS	[3]
Storage Conditions	Store refrigerated (+2°C to +8°C), protect from light	[1]

Role in Experimental Research

3-Indoleacetic acid-d7 serves as an invaluable tool in the precise quantification of endogenous IAA in various biological samples, particularly in plant tissues.[3] Due to its isotopic labeling, it can be distinguished from the naturally occurring, non-labeled IAA by mass spectrometry.[4] This allows it to be spiked into a sample at a known concentration at the beginning of the extraction process. By measuring the ratio of the endogenous analyte to the deuterated internal standard in the final analysis, researchers can accurately determine the initial concentration of IAA in the sample, correcting for any losses that may have occurred during sample preparation and analysis.[5]

Experimental Protocol: Quantification of Endogenous Indole-3-Acetic Acid in Plant Tissue using LC-MS/MS with 3-Indoleacetic Acid-d7 as an Internal Standard

This protocol outlines a common method for the extraction and quantification of IAA from plant tissues.

1. Sample Preparation and Homogenization:

- Harvest plant tissue (typically 10-50 mg fresh weight) and immediately freeze in liquid nitrogen to halt metabolic activity.[6]
- Grind the frozen tissue to a fine powder using a pre-chilled mortar and pestle or a bead beater.
- Transfer the powdered tissue to a pre-weighed microcentrifuge tube.

2. Extraction:

- To the homogenized tissue, add a pre-chilled extraction solvent (e.g., 80% acetonitrile containing 1% acetic acid) at a ratio of 10:1 (v/w).[7]
- Add a known amount of **3-indoleacetic acid-d7** internal standard to the extraction solvent. The amount should be comparable to the expected endogenous IAA concentration.
- Vortex the mixture thoroughly and incubate on a shaker at 4°C for at least 30 minutes.[8]
- Centrifuge the sample at high speed (e.g., 13,000 x g) for 10 minutes at 4°C to pellet cellular debris.[8]
- Carefully transfer the supernatant to a new tube.

3. Solid-Phase Extraction (SPE) for Sample Cleanup:

- Condition a C18 SPE cartridge by washing with 100% methanol followed by equilibration with 1% acetic acid.[7]
- Load the supernatant onto the conditioned SPE cartridge.
- Wash the cartridge with 1% acetic acid to remove polar impurities.
- Elute the auxins from the cartridge using 80% acetonitrile containing 1% acetic acid.[7]

4. Sample Concentration and Reconstitution:

- Dry the eluate completely using a vacuum concentrator or a stream of nitrogen.

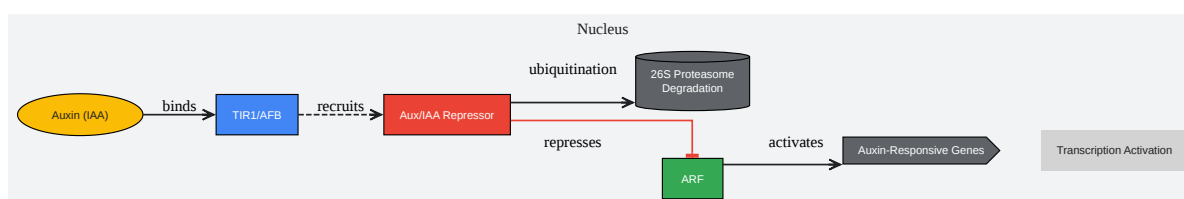
- Reconstitute the dried sample in a small, precise volume of the initial mobile phase for LC-MS/MS analysis (e.g., 100 µL of 10% methanol in water with 0.1% formic acid).

5. LC-MS/MS Analysis:

- Inject the reconstituted sample into an LC-MS/MS system.
- Separate the compounds using a reverse-phase C18 column with a gradient of mobile phases (e.g., water with 0.1% formic acid and methanol with 0.1% formic acid).
- Detect and quantify the endogenous IAA and the **3-indoleacetic acid-d7** internal standard using multiple reaction monitoring (MRM) mode. The specific precursor-to-product ion transitions for both labeled and unlabeled IAA should be monitored.

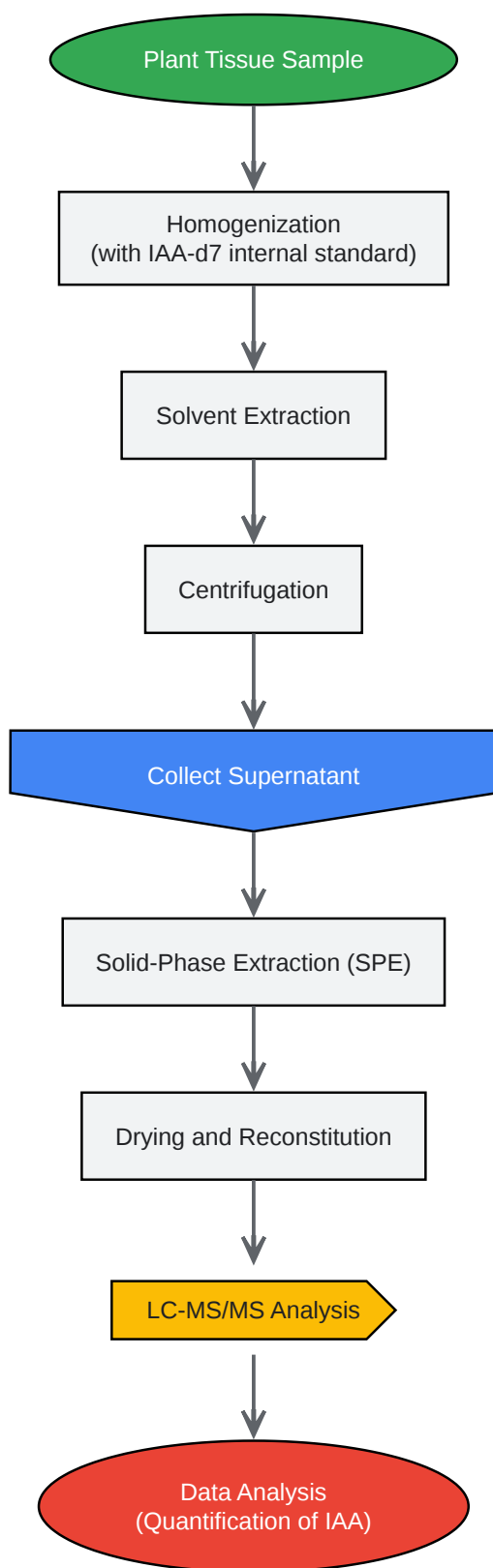
Core Signaling Pathway and Experimental Workflow Visualizations

The following diagrams, generated using Graphviz (DOT language), illustrate key biological and experimental processes related to indole-3-acetic acid.



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Caption: The TIR1/AFB signaling pathway for auxin-mediated gene expression.



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Caption: Workflow for the quantification of IAA using an internal standard.

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References

- 1. Indole-3-acetic acid (D³₅, 98%)- Cambridge Isotope Laboratories, DLM-8040-0.05 [isotope.com]
- 2. INDOLE-3-ACETIC ACID | Eurisotop [eurisotop.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. Auxin Analysis | Plant Metabolomics Facility [metabolomics.cfans.umn.edu]
- 5. Auxin Extraction and Purification Based on Recombinant Aux/IAA Proteins - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Protocol: High-throughput and quantitative assays of auxin and auxin precursors from minute tissue samples - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Extraction and Quantification of Plant Hormones and RNA from Pea Axillary Buds - PMC [pmc.ncbi.nlm.nih.gov]
- 8. msomics.abrc.sinica.edu.tw [msomics.abrc.sinica.edu.tw]
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